

The Discovery and Isolation of Cannabidivarinic Acid (1977): A Technical Retrospective

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Compound of Interest		
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This technical guide provides an in-depth analysis of the seminal 1977 discovery and isolation of **Cannabidivarinic acid** (CBDVA), a propyl cannabinoid acid from a Thai variant of Cannabis sativa. The methodologies and findings of Shoyama, Hirano, Makino, Umekita, and Nishioka, as detailed in their landmark paper, "Cannabis. X. The Isolation and Structures of Four New Propyl Cannabinoid Acids, Tetrahydrocannabivarinic Acid, **Cannabidivarinic Acid**, Cannabichromevarinic Acid and Cannabigerovarinic Acid, from Thai Cannabis, 'Meao Variant'," are presented herein.[1] This document adheres to modern standards of data presentation and includes detailed experimental protocols and visual representations of the workflows and potential biological pathways.

Introduction

The 1977 publication by Shoyama and colleagues marked the first reported isolation of propyl cannabinoid acids from Cannabis.[1] Among the novel compounds identified was **Cannabidivarinic acid** (CBDVA), the acidic precursor to the more widely studied cannabidivarin (CBDV). This discovery expanded the known chemical diversity of the Cannabis plant and laid the groundwork for future research into the therapeutic potential of these less abundant cannabinoids. This guide revisits the original isolation and characterization of CBDVA, offering a detailed look at the experimental procedures and the analytical data that led to its structural elucidation.



Experimental Protocols

The following protocols are based on the methods described in the 1977 publication by Shoyama et al.

Plant Material and Extraction

- Plant Material: Dried and powdered Cannabis sativa L. of the Thai "Meao variant."
- Extraction Solvent: Benzene.
- Procedure:
 - The dried and powdered plant material was subjected to extraction with benzene.
 - The resulting benzene extract was concentrated to yield a crude extract.

Isolation and Purification

The isolation of CBDVA from the crude benzene extract was achieved through polyamide column chromatography.[2]

- Chromatographic Support: Polyamide resin.
- Elution Solvents: A gradient of water and methanol.
- Procedure:
 - A chromatographic column was packed with polyamide resin.
 - The crude benzene extract was loaded onto the column.
 - The column was eluted with a stepwise gradient of increasing methanol concentration in water, ranging from a 1:1 to a 1:6 water to methanol ratio.
 - Fractions were collected and analyzed for the presence of cannabinoid acids.
 - Fractions containing CBDVA were pooled and concentrated.



Structural Elucidation

The structure of the isolated CBDVA was determined using a combination of spectroscopic techniques, including Ultraviolet (UV) spectroscopy, Infrared (IR) spectroscopy, and Proton Nuclear Magnetic Resonance (1H-NMR) spectroscopy.[2]

Data Presentation

The following tables summarize the key quantitative and qualitative data from the 1977 study for the characterization of **Cannabidivarinic acid**.

Parameter	Value
Source Material	Cannabis sativa L. (Thai 'Meao variant')
Extraction Method	Benzene Extraction
Isolation Method	Polyamide Column Chromatography
Elution System	Water-Methanol Gradient (1:1 to 1:6)

Table 1: Summary of Isolation and Purification Parameters for CBDVA

Spectroscopic Method	Key Observations for Structural Elucidation
UV Spectroscopy	Data contributed to the identification of the chromophore.
IR Spectroscopy	Provided information on the functional groups present in the molecule.
¹ H-NMR Spectroscopy	Enabled the determination of the proton framework and the overall structure of CBDVA.

Table 2: Spectroscopic Data for the Structural Elucidation of CBDVA

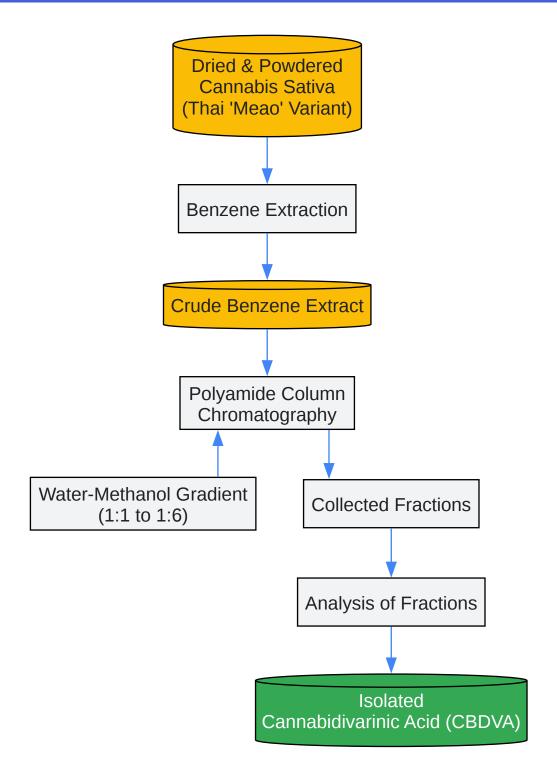
Visualizations



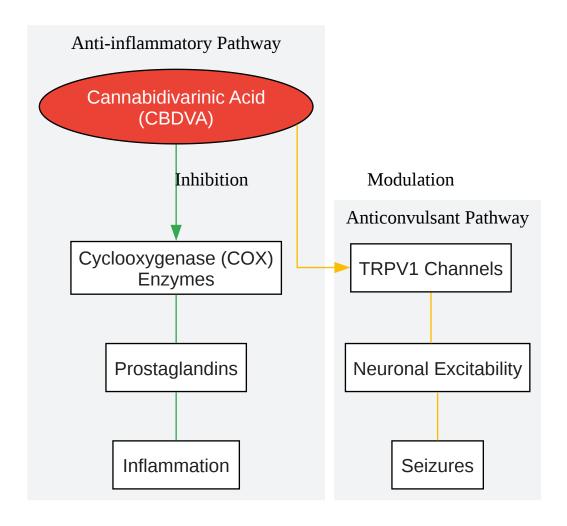
Experimental Workflow

The following diagram illustrates the key steps in the isolation of CBDVA as described by Shoyama et al. in 1977.









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References

 1. Cannabis. X. The Isolation and Structures of Four New Propyl Cannabinoid Acids, Tetrahydrocannabivarinic Acid, Cannabidivarinic Acid, Cannabichromevarinic Acid and Cannabigerovarinic Acid, from Thai Cannabis, 'Meao Variant' | Semantic Scholar [semanticscholar.org]



- 2. Cannabinoids, Phenolics, Terpenes and Alkaloids of Cannabis PMC [pmc.ncbi.nlm.nih.gov]
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